Part 1: Limonol (CAS 989-61-7): An Overview of Available Data

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Compound of Interest

Compound Name:	*Limonol*
CAS No.:	*1258-86-2*
Cat. No.:	*B1630814*

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Chemical Identity and Properties

Limonol is a triterpenoid compound with the following key identifiers:

- CAS Number: 989-61-7[1][2][3][4][5]
- Molecular Formula: $C_{26}H_{32}O_8$[1][2][3][4][6][7][8]
- Molecular Weight: 472.53 g/mol [1][2][3][4][6][7]
- Physical Description: It is typically supplied as a powder.[1][4][6]

Qualitative Solubility Information

Based on available supplier data, **Limonol** is soluble in a range of organic solvents, including:

- Dimethyl Sulfoxide (DMSO)[4]
- Chloroform[4]

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- Dichloromethane[4]
- Ethyl Acetate[4]
- Acetone[4]

Quantitative Solubility Data: A Knowledge Gap

A comprehensive search of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data for **Limonol** (e.g., in mg/mL or molarity) in DMSO or other solvents. This lack of data highlights an area for further experimental investigation, particularly if this compound is being considered for applications requiring well-characterized solution behavior.

Given the limited information on **Limonol**, the following sections will provide detailed guides on the solubility of Luminol and Limonene, two compounds with extensive research and data available.

Part 2: Luminol: A Technical Guide to Solubility

Luminol is a widely recognized chemiluminescent substance used in forensic science and bioassays. Its solubility is a critical factor in the preparation of stable and effective reagent solutions.

Chemical Properties Influencing Solubility

- IUPAC Name: 5-Amino-2,3-dihydro-1,4-phthalazinedione
- Molecular Formula: $C_8H_7N_3O_2$[9]
- Molecular Weight: 177.16 g/mol [9]
- Key Structural Features: The presence of amino and hydrazide functional groups, as well as the aromatic ring system, contributes to its moderate polarity and ability to act as both a hydrogen bond donor and acceptor.

Solubility Profile of Luminol

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Luminol exhibits limited solubility in water but is more soluble in alkaline solutions and certain polar aprotic organic solvents.[10]

Solvent	Solubility	Temperature (°C)
Water	< 1 mg/mL	19
Dimethyl Sulfoxide (DMSO)	Soluble	Not specified
Acetone	Soluble	Not specified
Alkaline Aqueous Solutions (e.g., NaOH, KOH)	Readily Soluble	Not specified

Factors Affecting Luminol Solubility

- pH: The solubility of Luminol is significantly influenced by pH. In alkaline conditions, the hydrogen on the hydrazide group can be deprotonated, forming a more soluble salt. This is a key principle in the preparation of Luminol reagents for chemiluminescence, which are typically made in basic buffers.
- Temperature: While specific data is limited, for most solid solutes, solubility in liquid solvents tends to increase with temperature.[11][12] This is due to the increased kinetic energy of the solvent molecules, which can more effectively break down the solute's crystal lattice.[11][13]

Experimental Protocol for Determining Luminol Solubility

The following protocol outlines a reliable method for determining the equilibrium solubility of Luminol in a given solvent, such as DMSO.

Objective: To determine the saturation concentration of Luminol in DMSO at a specified temperature.

Materials:

- Luminol (high purity)
- Anhydrous DMSO

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- Vials with screw caps
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV detector

Methodology:

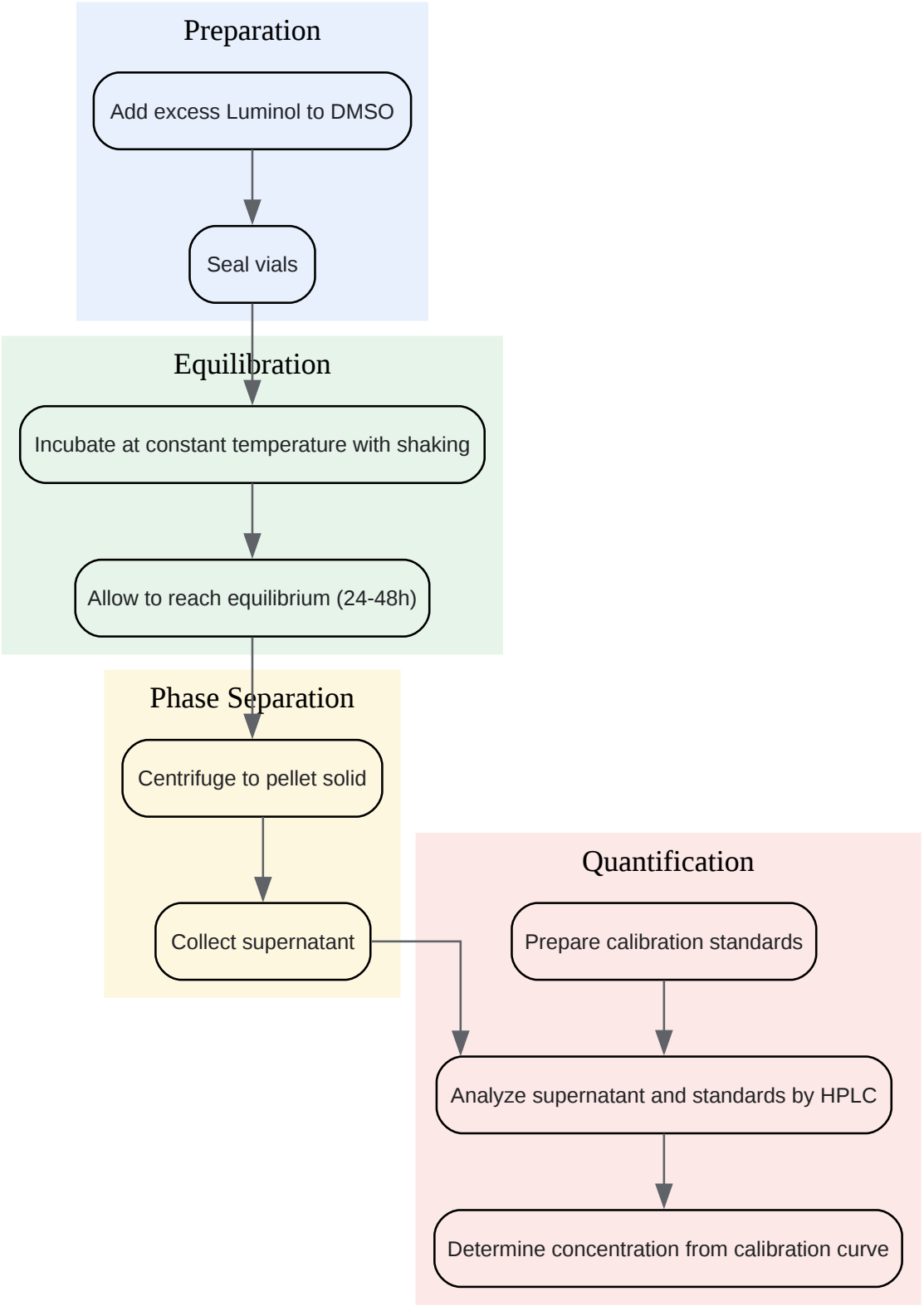
- Preparation of Supersaturated Solutions:
  - Add an excess amount of Luminol to a known volume of DMSO in a series of vials. The excess solid should be clearly visible.
  - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
  - Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
  - Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated.
- Phase Separation:
  - After equilibration, centrifuge the vials at high speed to pellet the undissolved solid.
  - Carefully collect the supernatant without disturbing the solid pellet.
- Quantification:
  - Prepare a series of standard solutions of Luminol in DMSO of known concentrations.
  - Analyze the standard solutions and the supernatant from the solubility experiment by HPLC.

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- Construct a calibration curve from the standard solutions and use it to determine the concentration of Luminol in the saturated supernatant.

Diagram of Solubility Determination Workflow

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Limonene

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